

2-Amino-5-methoxybenzenesulfonic acid

physical and chemical properties

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Compound of Interest

Compound Name: 2-Amino-5-methoxybenzenesulfonic acid

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An In-depth Technical Guide to 2-Amino-5-methoxybenzenesulfonic Acid

This guide provides a comprehensive overview of **2-Amino-5-methoxybenzenesulfonic acid**, tailored for researchers, scientists, and professionals in drug development. We will delve into its core physical and chemical properties, synthesis, reactivity, and safety protocols, offering field-proven insights to support its application in advanced scientific endeavors.

Core Identity and Molecular Structure

2-Amino-5-methoxybenzenesulfonic acid is an organic compound that belongs to the class of sulfonated aromatic amines.^[1] Understanding its fundamental identity is the first step in its effective application.

- IUPAC Name: **2-amino-5-methoxybenzenesulfonic acid**^[1]
- CAS Number: 13244-33-2^{[1][2]}
- Molecular Formula: C₇H₉NO₄S^{[1][2][3]}
- Synonyms: 4-Aminoanisole-3-sulfonic acid, 4-Methoxy-2-sulfoaniline^[1]

The molecule's structure, featuring an amine group, a methoxy group, and a sulfonic acid group attached to a benzene ring, dictates its chemical behavior and physical properties.

Caption: Molecular Structure of **2-Amino-5-methoxybenzenesulfonic acid**.

Physicochemical Properties

The utility of a chemical compound is largely defined by its physical properties. These characteristics influence solvent selection, reaction conditions, and purification methods.

Property	Value	Source(s)
Molecular Weight	203.22 g/mol	[1][2][4]
Physical State	Solid	[5]
Canonical SMILES	<chem>COC1=CC(=C(C=C1)N)S(=O)(=O)O</chem>	[1][3]
InChI Key	KZKGEEGADAWJFS-UHFFFAOYSA-N	[1][5]
Storage	Keep in a dark place, sealed in dry, room temperature conditions.	[5][6]

The presence of both a basic amino group and an acidic sulfonic acid group makes the molecule zwitterionic in nature, which typically results in high melting points and influences its solubility in polar solvents.

Spectral Data for Structural Elucidation

Spectroscopic analysis is non-negotiable for verifying the identity and purity of a compound. For **2-Amino-5-methoxybenzenesulfonic acid**, various spectral data are available.

- NMR Spectroscopy: Both ^1H NMR and ^{13}C NMR data are available, which are crucial for confirming the arrangement of protons and carbon atoms, respectively, and thus verifying the isomeric structure.[1]

- Infrared (IR) Spectroscopy: IR spectra help identify the key functional groups present, such as the N-H stretches of the amine, S=O stretches of the sulfonic acid, and C-O stretches of the methoxy ether.[1]

The causality behind using these techniques is rooted in the need for unambiguous structural confirmation. NMR provides a detailed map of the carbon-hydrogen framework, while IR confirms the presence of the specific functional groups that define the molecule's reactivity. This dual confirmation is a self-validating system for quality control.

Reactivity, Stability, and Incompatibilities

Understanding a compound's reactivity profile is paramount for safe handling and successful experimental design.

- Stability: The compound is stable under normal storage conditions.[7]
- Incompatible Materials: To prevent unwanted reactions, avoid contact with strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[7]
- Hazardous Decomposition Products: Upon thermal decomposition, it may produce hazardous gases, including nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and sulfur oxides.[7][8]

The presence of the electron-donating amino and methoxy groups activates the aromatic ring, making it susceptible to electrophilic substitution. Conversely, the sulfonic acid group is a strong electron-withdrawing group. This electronic push-pull relationship governs the compound's reactivity in further synthetic steps.

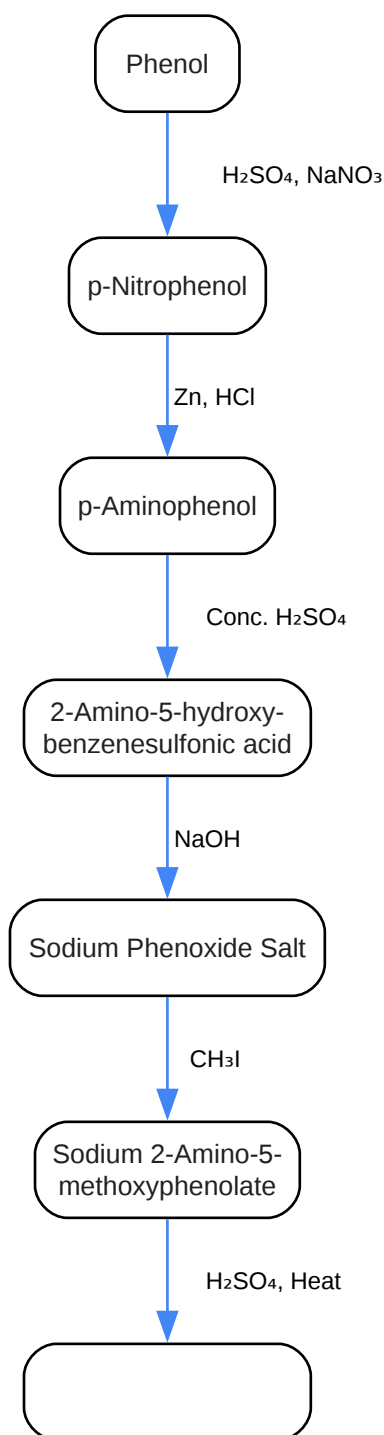
Synthesis Protocol: A Field-Proven Method

The synthesis of **2-Amino-5-methoxybenzenesulfonic acid** is critical for its availability. One documented method involves a multi-step process starting from phenol, which provides a practical route to the final product with a high yield.[9]

Experimental Workflow: Synthesis from Phenol

This protocol outlines a validated pathway that ensures a high yield and avoids the use of highly toxic solvents common in traditional methods.[9]

- Nitration of Phenol: Phenol is reacted with sulfuric acid and sodium nitrate to produce p-nitrophenol. The temperature is controlled to manage the exothermic reaction.^[9]
- Reduction to p-Aminophenol: The nitro group of p-nitrophenol is then reduced to an amino group using zinc powder and hydrochloric acid, yielding p-aminophenol.^[9]
- Sulfonation: The resulting p-aminophenol undergoes sulfonation with concentrated sulfuric acid to produce 2-amino-5-hydroxybenzenesulfonic acid.^[9]
- Salt Formation: The product is dissolved in sodium hydroxide to form the sodium salt, 2-amino-5-sodium oxyphenolic acid sodium.^[9]
- Methylation: The phenoxide is then methylated using methyl iodide (CH_3I) to introduce the methoxy group, forming sodium 2-amino-5-methoxyphenolate.^[9]
- Acidification: Finally, the salt is treated with sulfuric acid at a high temperature to yield the target product, **2-Amino-5-methoxybenzenesulfonic acid**.^[9] This method reports a synthesis yield exceeding 82%.^[9]



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Caption: Synthesis workflow for **2-Amino-5-methoxybenzenesulfonic acid**.

Applications in Research and Development

While primarily known as an important intermediate in the synthesis of dyes, the structural motifs within **2-Amino-5-methoxybenzenesulfonic acid** are relevant to pharmaceutical development.^[9] Compounds with similar sulfonamide and aniline substructures are explored for various therapeutic applications. For instance, related structures like 2-methoxy-4-amino-5-ethylsulfonylbenzoic acid serve as key intermediates in the synthesis of antipsychotic drugs such as amisulpride.^{[10][11]} This highlights the potential of this compound as a versatile building block for creating more complex molecules with specific biological activities.^[12]

Safety Protocols and Hazard Management

Authoritative grounding in safety is non-negotiable. This compound is classified as hazardous and requires careful handling.^[7]

GHS Hazard Information

- H302: Harmful if swallowed^[1]
- H315: Causes skin irritation^[1]
- H318/H319: Causes serious eye damage/irritation^{[1][13]}
- H335: May cause respiratory irritation^{[1][13]}

Self-Validating Handling Protocol

To ensure laboratory safety, the following step-by-step protocol must be followed.

- Engineering Controls: Use only outdoors or in a well-ventilated area. Ensure that eyewash stations and safety showers are close to the workstation.^[7]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear protective eyeglasses or chemical safety goggles conforming to OSHA or European Standard EN166.^[8]
 - Hand Protection: Wear appropriate chemical-resistant gloves. Inspect gloves before use.^{[7][14]}

- Skin and Body Protection: Wear suitable protective clothing to prevent skin exposure.[\[7\]](#)
[\[13\]](#)
- Handling: Avoid breathing dust. Wash hands and any exposed skin thoroughly after handling.[\[7\]](#)
- First-Aid Measures:
 - Inhalation: If inhaled, remove the person to fresh air and keep them comfortable for breathing.[\[7\]](#)[\[8\]](#)
 - Skin Contact: If on skin, wash with plenty of soap and water.[\[7\]](#)
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and get medical attention.[\[7\]](#)[\[8\]](#)
 - Ingestion: Rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[\[8\]](#)[\[13\]](#)
- Storage: Store in a well-ventilated, dry place. Keep the container tightly closed and locked up.[\[7\]](#)[\[8\]](#)

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